

Application Notes: AEROSOL® 22 in Industrial Cleaning Formulations

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name:	Aerosol 22
Cat. No.:	B1594207

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Introduction

AEROSOL® 22 is a highly versatile anionic surfactant, chemically identified as Tetrasodium N-(1,2-dicarboxyethyl)-N-octadecylsulfosuccinamate.^{[1][2]} It is distinguished by its combination of both hydrophilic and hydrophobic properties, making it an effective emulsifier, dispersant, and hydrotrope.^{[1][3][4]} A key feature of AEROSOL® 22 is its excellent compatibility and stability in both acidic and alkaline conditions, as well as in solutions with high electrolyte concentrations.^{[3][4][5][6]} These characteristics make it a valuable component in the formulation of high-performance industrial and institutional cleaning agents.^{[5][7]} This document provides detailed application notes and protocols for its use.

Physicochemical Properties and Performance Data

AEROSOL® 22's unique structure allows it to function as a primary surface-active agent that excels in lowering surface tension and acting as a solubilizing agent for other components in a formulation.^{[5][7]} It is particularly effective as a dispersant for inorganic materials.^{[5][6]}

Property	Value / Description	Significance in Cleaning Formulations
Chemical Name	Tetrasodium N-(1,2-dicarboxyethyl)-N-octadecylsulfosuccinamate	Provides a strong anionic charge for effective soil removal and dispersion. [8]
INCI Name	Tetrasodium-N-Dicarboxyethyl-N-octadecyl Sulfosuccinamate	Standardized name for cosmetic and ingredient labeling. [1]
CAS Number	38916-42-6	Unique identifier for the chemical substance. [9] [10]
Physical Form	Liquid	Easy to handle and incorporate into aqueous-based formulations. [1]
Key Features	Highly hydrophilic, excellent electrolyte compatibility, acid & alkali stable, powerful dispersant, hydrotrope/solubilizer. [1] [3] [4] [5] [6]	Enables robust formulations that are effective in hard water and a wide pH range; helps to stabilize other ingredients.
Sustainability	APE (Alkylphenol Ethoxylate) free. [1]	Meets modern environmental and safety standards for cleaning products.
Primary Functions	Emulsifier, Dispersant, Wetting Agent, Solubilizer.	Critical for lifting, separating, and suspending dirt, oils, and greases from surfaces. [3] [8]

Formulation Guidelines

AEROSOL® 22 is effective in a variety of industrial cleaning applications, including metal cleaning, degreasing, and hard surface cleaning.[\[7\]](#)[\[11\]](#) Its hydrotropic nature allows for the creation of concentrated, stable formulations containing high levels of builders, solvents, and other surfactants.

Starting Point Formulation: Heavy-Duty Alkaline Degreaser

This formulation is designed for removing heavy grease and oily soils from industrial equipment and concrete floors.

Ingredient	Function	Weight %
Water	Solvent	70.0 - 80.0
Sodium Metasilicate	Builder, Alkalinity	5.0 - 10.0
Tetrapotassium Pyrophosphate	Builder, Sequestrant	2.0 - 5.0
AEROSOL® 22	Primary Surfactant, Hydrotrope	3.0 - 8.0
Nonionic Surfactant (e.g., Alcohol Ethoxylate)	Co-Surfactant, Wetting	2.0 - 5.0
Glycol Ether Solvent (e.g., Butyl Carbitol)	Solvent, Grease Cutter	1.0 - 3.0
Total	100.0	

Formulation Notes:

- The synergy between the anionic AEROSOL® 22 and a nonionic surfactant can enhance cleaning performance across a wider range of soils.[\[12\]](#)
- AEROSOL® 22's stability in high alkalinity allows for the use of effective builders like sodium metasilicate.
- The concentration of AEROSOL® 22 can be adjusted based on the desired performance and cost-effectiveness.

Experimental Protocols

Protocol 1: Preparation of a Test Cleaning Formulation

Objective: To prepare a standardized batch of an industrial cleaner for performance evaluation.

Materials:

- Beaker (1000 mL)
- Overhead stirrer with propeller blade
- Weighing balance
- Deionized water
- Formulation components (as listed in the table above)

Procedure:

- Add the required amount of deionized water to the beaker.
- Begin stirring the water at a moderate speed (approx. 200-300 rpm) to create a vortex.
- Slowly add the builders (Tetrapotassium Pyrophosphate, Sodium Metasilicate) and allow them to dissolve completely.
- In a separate container, pre-blend the AEROSOL® 22, the nonionic surfactant, and the glycol ether solvent.
- Slowly add the surfactant/solvent blend to the main beaker.
- Continue stirring for 15-20 minutes until the solution is clear and homogenous.
- Measure and record the final pH of the solution.

Protocol 2: Evaluation of Cleaning Efficiency (Gravimetric Method)

Objective: To quantify the cleaning performance of the formulation on a standardized soiled surface.

Materials:

- Pre-weighed stainless steel panels (coupons)

- Standardized industrial grease (e.g., lithium grease)
- Test cleaning formulation
- Control (water or a benchmark cleaner)
- Beakers, spray bottles, or immersion bath
- Drying oven
- Analytical balance

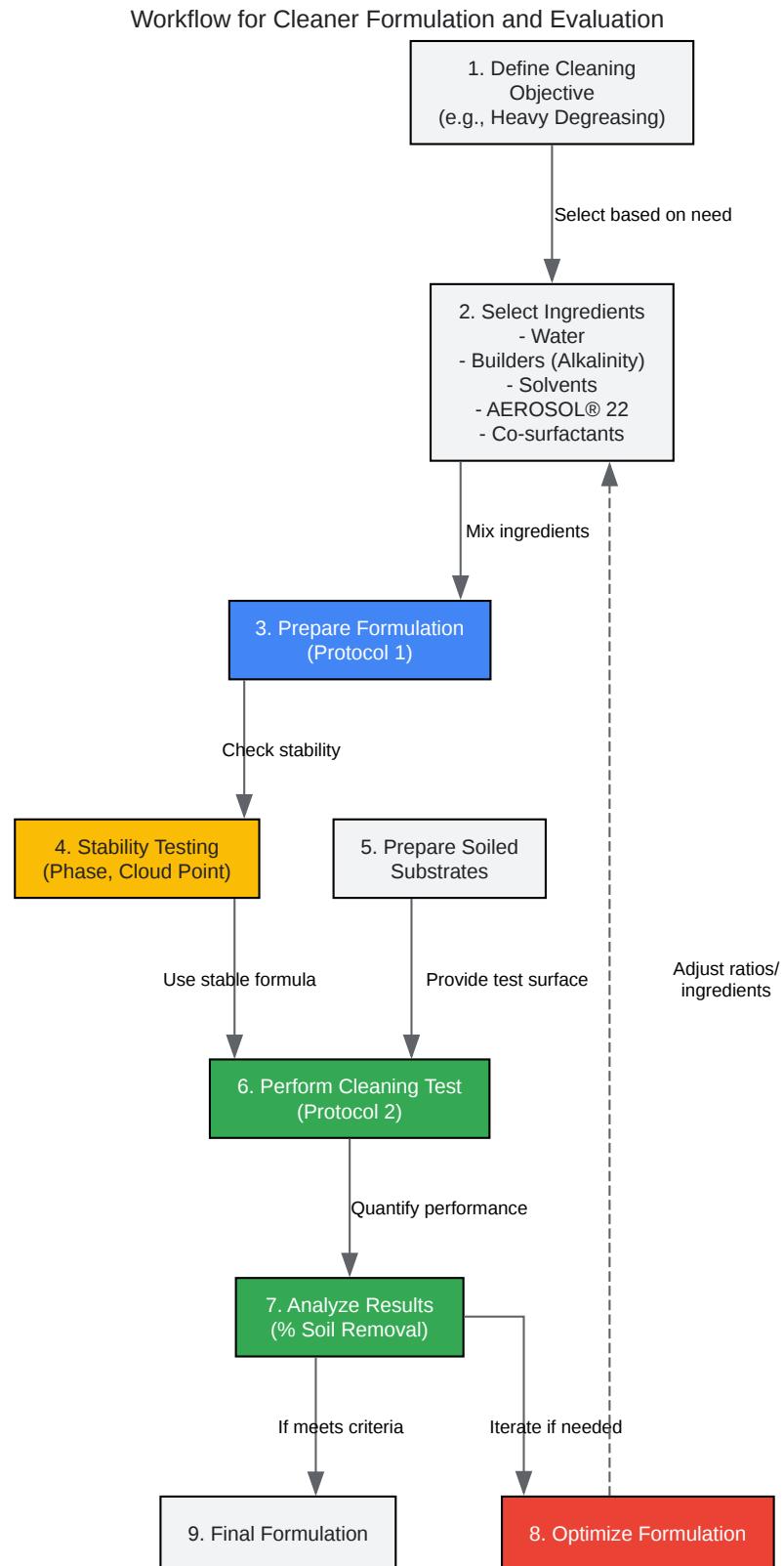
Procedure:

- Record the initial clean weight of a stainless steel coupon (W_{clean}).
- Apply a consistent, known amount of grease to the coupon (approx. 0.5 g).
- Record the weight of the soiled coupon (W_{soiled}). The initial soil weight is ($W_{\text{soiled}} - W_{\text{clean}}$).
- Apply the cleaning solution to the soiled coupon. This can be done via spraying, wiping, or immersion for a standardized time (e.g., 2 minutes).
- Rinse the coupon thoroughly with deionized water.
- Dry the coupon in an oven at 105°C for 30 minutes or until a constant weight is achieved.
- Record the final weight of the cleaned and dried coupon (W_{final}).
- Calculate the percentage of soil removed:
 - $$\% \text{ Soil Removed} = [(W_{\text{soiled}} - W_{\text{final}}) / (W_{\text{soiled}} - W_{\text{clean}})] * 100$$
- Repeat the test multiple times for statistical validity and compare against controls.

Visualized Workflows and Mechanisms

Formulation and Testing Workflow

The following diagram illustrates the logical workflow from formulating a cleaning agent with AEROSOL® 22 to its final performance validation.

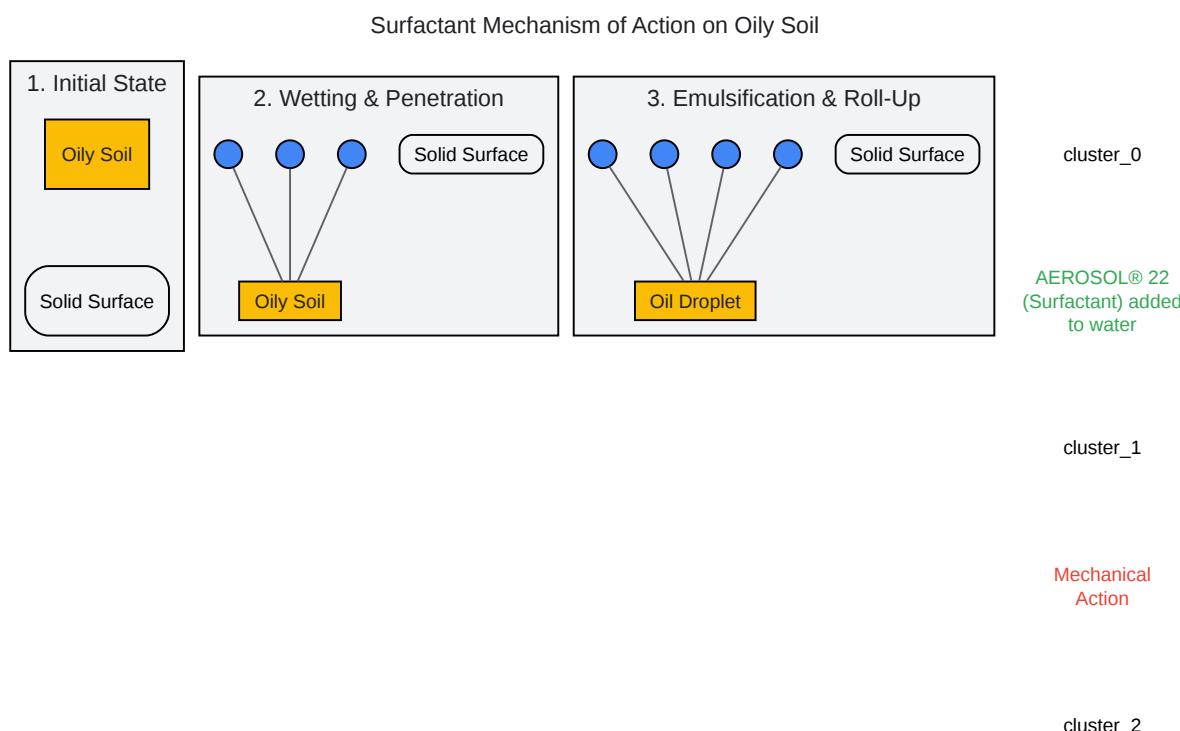


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Caption: Logical workflow from cleaner design to performance validation.

Mechanism of Action: Surfactant-Mediated Cleaning

This diagram illustrates the fundamental mechanism by which surfactants like AEROSOL® 22 remove oily soil from a surface. The process involves wetting, emulsification, and suspension of the soil.

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Caption: How AEROSOL® 22 lifts and suspends oil from a surface.

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- To cite this document: BenchChem. [Application Notes: AEROSOL® 22 in Industrial Cleaning Formulations]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1594207#aerosol-22-in-the-formulation-of-industrial-cleaning-agents>

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